Technical Monograph: Physical Characterization & Handling of Boc-5-Ava-OH

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Compound of Interest

Compound Name:	*5-[(Tert-butoxy)carbamoyl]pentanoicacid*
Cat. No.:	*B13501718*

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Executive Summary

Boc-5-Ava-OH (5-(tert-Butoxycarbonylamino)valeric acid) is a fundamental non-proteinogenic amino acid linker used extensively in solid-phase peptide synthesis (SPPS), PROTAC® development, and peptidomimetic engineering.

While chemically robust, its physical application is defined by a critically low melting point (48–53 °C). This thermodynamic property presents unique challenges in logistics, storage, and exothermic coupling reactions. This guide moves beyond basic datasheet parameters to provide a causal analysis of how these physical properties dictate experimental success.

Physical Characterization Profile

The following data aggregates multiple lot analyses and literature consensus to establish a "Gold Standard" specification.

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Property	Specification	Critical Note
Chemical Name	Boc-5-aminovaleric acid	
CAS Number	27219-07-4	
Molecular Formula	$C_{10}H_{19}NO_4$	
Molecular Weight	217.26 g/mol	
Appearance	White to off-white crystalline powder	Warning: Yellowing or "caking" indicates thermal degradation or moisture absorption.
Melting Point	48.0 – 53.0 °C	Critical Control Point: See Section 3.
Solubility (Organic)	High: DMF, DCM, Methanol, DMSO	Preferred solvents for SPPS.
Solubility (Aqueous)	Moderate (~43 mg/mL)	pH dependent; higher solubility at pH > 7.
pKa (Predicted)	~4.72 (Carboxylic acid)	
Storage	+2°C to +8°C (Refrigerated)	Desiccate to prevent hydrolysis.

Deep Dive: The Melting Point Anomaly

The melting point of Boc-5-Ava-OH (48–53 °C) is significantly lower than many standard Fmoc- or Boc-amino acids, which often melt above 100 °C. As an Application Scientist, I define this as a process risk factor.

Thermodynamic Implications

- "The Summer Effect" (Logistics): During transit in summer months, cargo holds easily exceed 50 °C. If Boc-5-Ava-OH melts and re-solidifies, it forms a hard, glassy cake. This does not necessarily degrade the chemical purity (unless moisture is present), but it makes accurate weighing impossible and increases dissolution time.

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- Mitigation: Always request cold-chain shipping or temperature loggers during warm months.

- Exothermic Coupling Risks: In large-scale peptide synthesis, the activation of carboxylic acids using carbodiimides (e.g., DIC/Oxyma) is exothermic. If solid Boc-5-Ava-OH is added to a reaction vessel that is already generating heat, the powder may melt on contact with the solvent interface before dissolving. This results in the formation of gummy aggregates that trap the reagent, leading to incomplete coupling.
  - Mitigation: Pre-dissolve Boc-5-Ava-OH in DCM or DMF before adding it to the reaction vessel.

Experimental Protocols

Protocol A: Precise Melting Point Determination

Standard capillary methods often overshoot low melting points due to thermal lag. This self-validating protocol ensures accuracy.

- Preparation: Dry the sample in a vacuum desiccator over P_2O_5 for 2 hours to remove surface moisture (which depresses MP).
- Loading: Pack a glass capillary to a height of 3 mm. Compact the powder by tapping; loose packing causes uneven heat transfer.
- Ramp Strategy:
  - Rapid Heat: Ramp to 35 °C.
  - Equilibration: Hold at 35 °C for 1 minute.
  - Critical Ramp: Increase temperature at 1.0 °C/minute.
- Observation: Record

  (first visible liquid droplet) and

  (complete liquefaction).

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- Pass Criteria:

  . A wider range indicates impurity.

Protocol B: Purity Assessment via HPLC

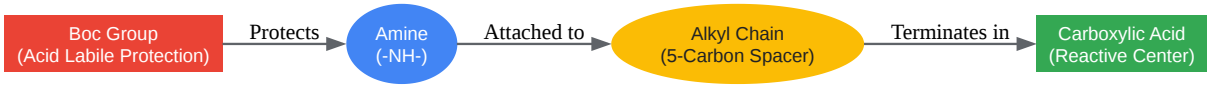
Visualizing the link between physical appearance and chemical purity.

- Column: C18 Reverse Phase (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% TFA in Water (Milli-Q).
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 210 nm (Amide bond) and 254 nm.
- Sample Prep: Dissolve 1 mg/mL in 50:50 Water:Acetonitrile.
- Interpretation: Boc-5-Ava-OH typically elutes earlier than more hydrophobic aromatic amino acids. Look for a "front shoulder" which often indicates the free amino acid (loss of Boc group due to acidic contamination).

Visualizations

Diagram 1: Chemical Structure & Functional Logic

This diagram highlights the reactive centers and the protecting group strategy.



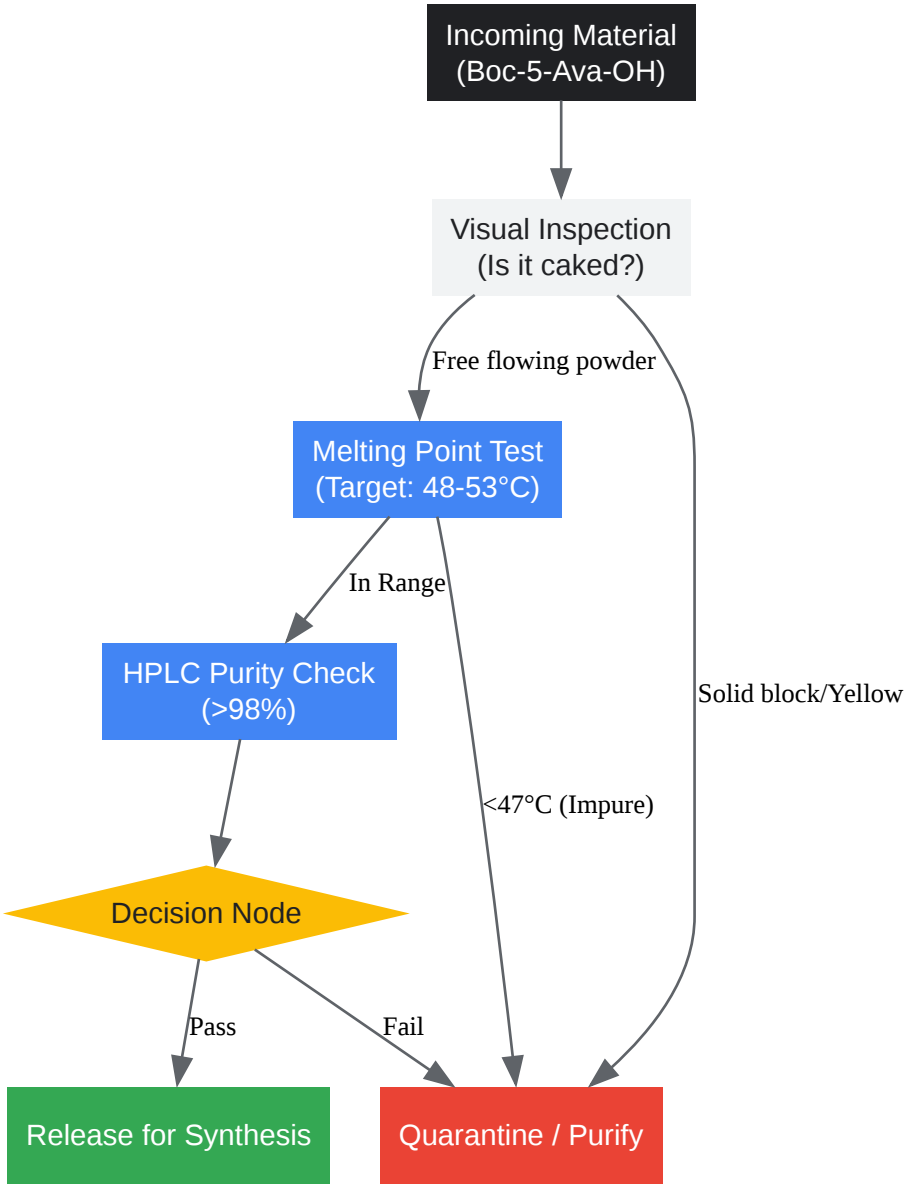
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Caption: Functional segmentation of Boc-5-Ava-OH showing the protection strategy (Red) and reactive coupling site (Green).[1]

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Diagram 2: Quality Control Workflow

A logic flow for accepting incoming raw material based on physical properties.



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Caption: Decision matrix for raw material acceptance, prioritizing physical state inspection due to low melting point risks.

References

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- PubChem.Compound Summary: 5-(tert-Butoxycarbonylamino)valeric acid.[2] National Library of Medicine. Retrieved March 7, 2026, from [Link]

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- 1. selleckchem.com [selleckchem.com]
- 2. echemi.com [echemi.com]
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